

Analytical methods for 5-hydrazinyl-1H-indazole characterization

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Compound of Interest

Compound Name:	5-hydrazinyl-1H-indazole dihydrochloride
CAS No.:	1443980-67-3
Cat. No.:	B2606813

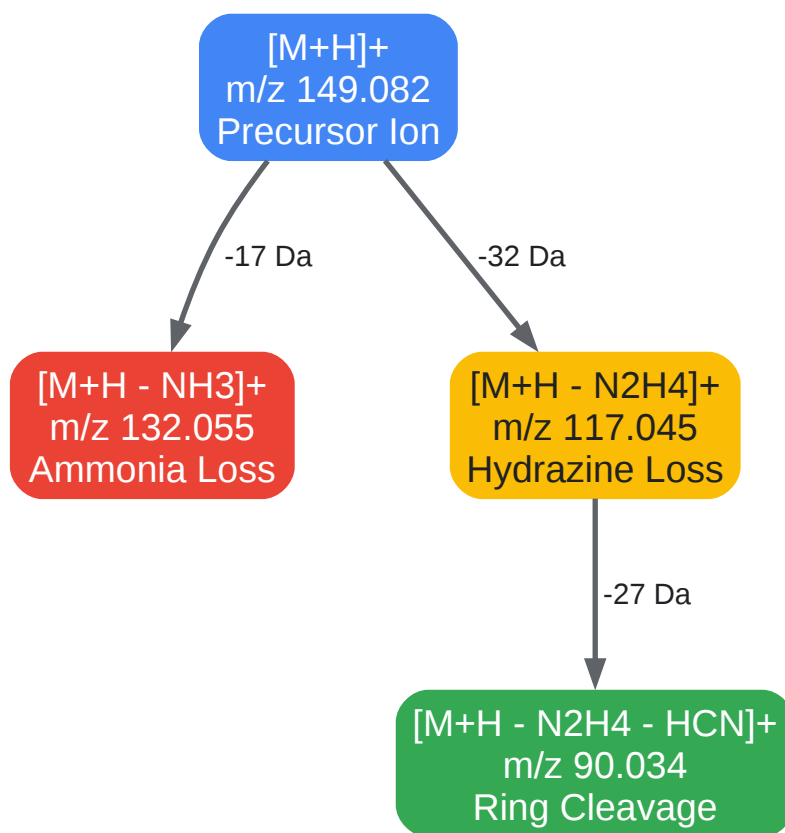
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Sample Handling & Preparation

- Causality: Hydrazines degrade rapidly in the presence of oxygen and light. Dissolution in non-degassed solvents leads to the formation of symmetric dimers or oxidized indazole derivatives.
- Protocol:
 - Purge the analytical balance chamber and sample vials with dry Nitrogen (N₂).
 - Weigh the required mass of the salt form (e.g., **5-hydrazinyl-1H-indazole dihydrochloride**)[1].
 - Dissolve exclusively in LC-MS grade, degassed Methanol (for MS) or anhydrous DMSO-d₆ (for NMR). Strictly avoid all ketone and aldehyde-containing solvents.

Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS)

- Causality: The basicity of the hydrazine and indazole nitrogens requires an acidic mobile phase to ensure complete protonation. This prevents peak tailing on silica-based C18 columns (via ion-dipole interactions) and maximizes ionization efficiency in Positive Electrospray Ionization (ESI+).
- Protocol:
 - Column: Waters Acquity UPLC BEH C18 (1.7 μ m, 2.1 x 50 mm).
 - Mobile Phase: A = H₂O + 0.1% Formic Acid; B = Acetonitrile + 0.1% Formic Acid.
 - Gradient: 5% to 95% B over 5.0 minutes at 0.4 mL/min.
 - Self-Validation: Run a solvent blank immediately prior to the sample. The presence of m/z 149.082 in the blank indicates severe column carryover, a common issue with highly polar basic analytes.



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Fig 2: Primary ESI+ MS/MS fragmentation pathways of protonated 5-hydrazinyl-1H-indazole.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Causality: DMSO- d_6 is selected due to the high polarity of the indazole salt and its lack of exchangeable protons, allowing the critical N-H signals to be observed. The indazole N-H proton is highly deshielded due to aromatic ring currents and hydrogen bonding, typically appearing far downfield (~ 13.0 ppm)[2].
- Protocol:
 - Dissolve 10 mg of the sample in 0.6 mL of anhydrous DMSO- d_6 .
 - Acquire a 1H NMR spectrum (400 MHz, 16 scans, 2s relaxation delay) and a ^{13}C NMR spectrum (100 MHz, 1024 scans).

- Expected ^1H Shifts: Indazole N-H (~ 13.0 ppm, broad singlet)[2]; Aromatic C-H (7.0–8.1 ppm, multiplets); Hydrazine -NH- (~ 7.2 ppm); Hydrazine -NH₂ (~ 4.1 ppm, broad). Note: If analyzing the hydrochloride salt, the -NH₃⁺ protons will appear as a highly broad signal shifted further downfield (8.0–10.0 ppm).
- Self-Validation (D₂O Exchange): Add 10 μL of Deuterium Oxide (D₂O) to the NMR tube, shake vigorously for 30 seconds, and re-acquire the ^1H spectrum. The complete disappearance of the signals at ~ 13.0 ppm, ~ 7.2 ppm, and ~ 4.1 ppm confirms their assignment as exchangeable heteroatom protons, distinguishing them from the aromatic backbone.

Fourier Transform Infrared (FTIR) Spectroscopy

- Causality: Attenuated Total Reflectance (ATR) FTIR is strictly preferred over traditional KBr pellet preparation. KBr is highly hygroscopic; the absorbed atmospheric water exhibits a massive, broad O-H stretching band at 3400–3200 cm^{-1} , which completely masks the diagnostic N-H stretching frequencies of the hydrazine and indazole groups.
- Protocol:
 - Ensure the ATR diamond crystal is thoroughly cleaned with methanol and a background spectrum is collected.
 - Apply 1–2 mg of neat solid powder directly to the crystal and apply pressure.
 - Diagnostic Bands: Look for sharp, distinct doublets in the 3300–3100 cm^{-1} region (primary amine asymmetric/symmetric stretch of the hydrazine), a secondary amine stretch at ~ 3150 cm^{-1} , and a strong C=N ring stretching vibration at ~ 1620 cm^{-1} .

References

- PubChem / NIH. "**5-hydrazinyl-1h-indazole dihydrochloride** - Compound Summary (CID 18436686)". National Center for Biotechnology Information.[[Link](#)]

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Sources

- 1. PubChemLite - 5-hydrazinyl-1h-indazole dihydrochloride (C7H8N4) [pubchemlite.lcsb.uni.lu]
- 2. Indazole(271-44-3) 1H NMR [m.chemicalbook.com]
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